

Health and safety considerations for handling 2-phenylacetonitrile

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Compound of Interest

Compound Name: 2-phenylacetonitrile

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An In-depth Technical Guide to the Health and Safety Considerations for Handling 2-Phenylacetonitrile

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the health and safety considerations essential for handling **2-phenylacetonitrile** (also known as benzyl cyanide). The information is intended for professionals in research and drug development who may work with this chemical. This guide covers toxicological data, exposure limits, safety protocols, and the metabolic pathways associated with its toxicity.

Chemical and Physical Properties

2-Phenylacetonitrile is a colorless to pale yellow oily liquid with a distinct aromatic odor.^[1] It is sparingly soluble in water but soluble in organic solvents like ethanol and ether.^[2]

Toxicological Data

The toxicity of **2-phenylacetonitrile** is primarily attributed to its metabolism in the body, which can release cyanide.^[3] Nitrile poisoning presents symptoms similar to those of hydrogen cyanide poisoning.^[4] The following tables summarize the acute toxicity data for **2-phenylacetonitrile**.

Table 1: Acute Toxicity Values for **2-Phenylacetonitrile**

Route of Exposure	Species	Value	Reference
Oral	Rat	LD50 = 270 mg/kg	[5][6]
Oral	Mouse	LD50 = 45.5 mg/kg	[3]
Oral	Guinea Pig	LD50 = 10 mg/kg	[7]
Dermal	Rabbit	LD50 = 270 mg/kg	[5][6]
Inhalation	Rat	LC50 = 430 mg/m ³ (2 hours)	[5][6]
Inhalation	Mouse	LC50 = 100 mg/m ³ (2 hours)	[8]
Intraperitoneal	Mouse	LD50 = 10 mg/kg	[3]

LD50: Lethal Dose, 50% - the dose required to kill half the members of a tested population.

LC50: Lethal Concentration, 50% - the concentration in air or water that kills half of the tested population.

Hazard Identification and Classification

2-Phenylacetonitrile is classified as a hazardous substance. Below is a summary of its GHS (Globally Harmonized System of Classification and Labelling of Chemicals) classification.

Table 2: GHS Hazard Classification for **2-Phenylacetonitrile**

Hazard Class	Hazard Category	Hazard Statement
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed
Acute Toxicity, Dermal	Category 3	H311: Toxic in contact with skin
Acute Toxicity, Inhalation	Category 1 / 2	H330: Fatal if inhaled
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation
Specific target organ toxicity — Single exposure	Category 3	H335: May cause respiratory irritation
Hazardous to the aquatic environment, long-term hazard	Category 1	H410: Very toxic to aquatic life with long lasting effects

Occupational Exposure Limits

Occupational exposure limits (OELs) are established to protect workers from the adverse health effects of exposure to chemical substances.

Table 3: Occupational Exposure Limits for **2-Phenylacetonitrile** (as Cyanides)

Organization	Limit	Value	Notes
OSHA (PEL)	TWA	5 mg/m ³	Skin designation
ACGIH (TLV)	Ceiling	5 mg/m ³ (as CN)	Skin designation
NIOSH (REL)	STEL	4.7 ppm (5 mg/m ³) (as CN)	Skin designation

PEL: Permissible Exposure Limit; TLV: Threshold Limit Value; REL: Recommended Exposure Limit; TWA: Time-Weighted Average; STEL: Short-Term Exposure Limit; C: Ceiling limit.

Mechanism of Toxicity and Metabolism

The primary mechanism of toxicity for **2-phenylacetonitrile** involves its metabolic conversion to cyanide.[3] This process is primarily mediated by cytochrome P450 enzymes in the liver.[9] [10] The released cyanide ion then inhibits cytochrome c oxidase, a critical enzyme in the mitochondrial electron transport chain, which disrupts cellular respiration and can lead to cell death.[3]

Below is a diagram illustrating the metabolic pathway of **2-phenylacetonitrile**.

Metabolic Pathway of 2-Phenylacetonitrile

Experimental Protocols for Toxicity Testing

The toxicological data presented in this guide are typically obtained through standardized experimental protocols, such as those outlined by the Organisation for Economic Co-operation and Development (OECD). Below are generalized methodologies for acute oral, dermal, and inhalation toxicity studies.

Acute Oral Toxicity (Based on OECD Guideline 423: Acute Toxic Class Method)

This method is a stepwise procedure using a small number of animals to classify a substance's toxicity.[11]

- **Test Animals:** Typically, young adult rats of a single sex (usually females) are used.[11]
- **Housing and Feeding:** Animals are housed in standard conditions with controlled temperature, humidity, and light cycles. They are fasted before administration of the test substance.[2]
- **Dose Administration:** The test substance is administered orally by gavage in a single dose.[9] The starting dose is chosen from fixed levels (e.g., 5, 50, 300, 2000 mg/kg body weight) based on available information.[9]
- **Procedure:** The test proceeds in a stepwise manner with three animals per step. The outcome of one step (mortality or survival) determines the dose for the next step.[11]
- **Observation:** Animals are observed for mortality, clinical signs of toxicity, and changes in body weight for at least 14 days.[2] A gross necropsy is performed on all animals at the end

of the study.^[9]

Acute Dermal Toxicity (General Protocol)

- **Test Animals:** Young adult rabbits are commonly used for this test.
- **Preparation:** The fur on the dorsal area of the trunk is clipped 24 hours before the test.
- **Dose Administration:** The test substance is applied uniformly over a specified area of the clipped skin. The application site is then covered with a porous gauze dressing and non-irritating tape.
- **Exposure:** The exposure period is typically 24 hours.
- **Observation:** After the exposure period, the dressing is removed, and the skin is observed for signs of irritation (erythema and edema) at specified intervals (e.g., 1, 24, 48, and 72 hours). Animals are also observed for systemic toxicity and mortality for at least 14 days.

Acute Inhalation Toxicity (Based on OECD Guideline 403)

- **Test Animals:** Young adult rats are the preferred species.
- **Exposure System:** Animals are exposed in a dynamic inhalation chamber that ensures a stable and uniform concentration of the test substance in the air.
- **Dose Administration:** The test substance is administered as a vapor, aerosol, or gas at a specific concentration for a defined period, typically 4 hours.
- **Observation:** Animals are monitored for clinical signs of toxicity during and after exposure. Post-exposure, they are observed for at least 14 days for mortality, clinical signs, and changes in body weight. A gross necropsy is performed on all animals.

The following diagram illustrates a general workflow for an acute toxicity study.

General Workflow for an Acute Toxicity Study

Health and Safety Recommendations

Engineering Controls

- Work with **2-phenylacetonitrile** should be conducted in a well-ventilated area, preferably in a chemical fume hood.[\[9\]](#)[\[12\]](#)
- Ensure that eyewash stations and safety showers are readily accessible.[\[3\]](#)

Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical safety goggles and a face shield.[\[9\]](#)
- Skin Protection: Wear impervious gloves (e.g., nitrile rubber) and protective clothing to prevent skin contact.[\[13\]](#)
- Respiratory Protection: If working outside of a fume hood or if there is a risk of inhalation, use a NIOSH-approved respirator with an appropriate cartridge.[\[9\]](#) For emergency situations, a self-contained breathing apparatus (SCBA) is recommended.[\[1\]](#)[\[2\]](#)

Handling and Storage

- Avoid contact with skin, eyes, and clothing.[\[9\]](#)
- Do not breathe vapors or mists.[\[12\]](#)
- Keep containers tightly closed and store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents, acids, and bases.[\[8\]](#)[\[9\]](#)
- Store in a locked-up area accessible only to authorized personnel.[\[10\]](#)

First Aid Measures

- Inhalation: Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Seek immediate medical attention.[\[3\]](#)[\[12\]](#)
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek immediate medical attention.[\[3\]](#)[\[12\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy

to do. Continue rinsing. Seek immediate medical attention.[12]

- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[3][12]

Spill and Disposal Procedures

- Spills: Evacuate the area and ensure adequate ventilation. Wear appropriate PPE. Absorb the spill with an inert material (e.g., sand, earth) and place it in a suitable, labeled container for disposal.[9] Do not allow the chemical to enter drains.[9]
- Disposal: Dispose of waste in accordance with local, state, and federal regulations. This material and its container must be disposed of as hazardous waste.[4]

Conclusion

2-Phenylacetonitrile is a valuable chemical intermediate with significant health hazards. A thorough understanding of its toxicological properties, combined with strict adherence to safety protocols, is crucial for its safe handling in a laboratory or industrial setting. This guide provides essential information to assist researchers, scientists, and drug development professionals in minimizing the risks associated with the use of this compound. Always refer to the most current Safety Data Sheet (SDS) provided by the manufacturer for the most up-to-date information.

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